Introduction: The Imperative of Three-Dimensional Structure in Piperidine-Based Drug Discovery

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Compound of Interest

Compound Name:	*3-(Allyloxy)piperidine*
CAS No.:	*946758-97-0*
Cat. No.:	*B1390056*

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The piperidine scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous pharmaceuticals due to its favorable physicochemical properties and its ability to adopt well-defined three-dimensional conformations that are crucial for molecular recognition.[1] For derivatives such as "**3-(Allyloxy)piperidine**," understanding the precise spatial arrangement of the piperidine ring, the orientation of the allyloxy substituent, and the resulting intermolecular interactions is not merely an academic exercise; it is a fundamental prerequisite for rational drug design and lead optimization. This guide, intended for researchers and drug development scientists, provides an in-depth exploration of single-crystal X-ray diffraction (XRD)—the definitive method for elucidating atomic-level 3D structures.[2][3] We will contextualize its unparalleled advantages by comparing its performance and data output with complementary analytical techniques, providing the field-proven insights necessary to make strategic decisions in a drug development pipeline.

The Gold Standard: Single-Crystal X-ray Diffraction

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X-ray crystallography provides an unambiguous, high-resolution snapshot of a molecule's structure within a crystal lattice.[2][3] By measuring the angles and intensities of X-rays diffracted by the electron clouds of the atoms in a crystal, we can generate a three-dimensional electron density map and, from it, build an atomic model of the molecule.[3] This technique is the only method that can directly reveal precise bond lengths, bond angles, torsion angles, and the absolute stereochemistry of chiral centers.

Experimental Workflow: From Powder to Publication-Ready Structure

The journey from a synthesized compound to a refined crystal structure is a multi-step process that demands precision and a deep understanding of the underlying principles.

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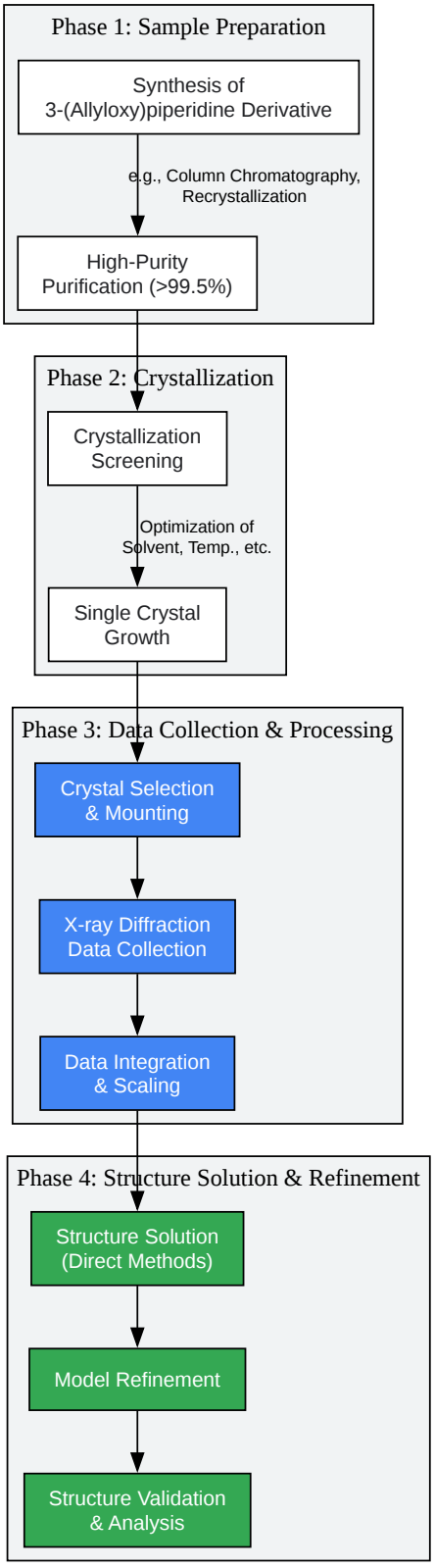

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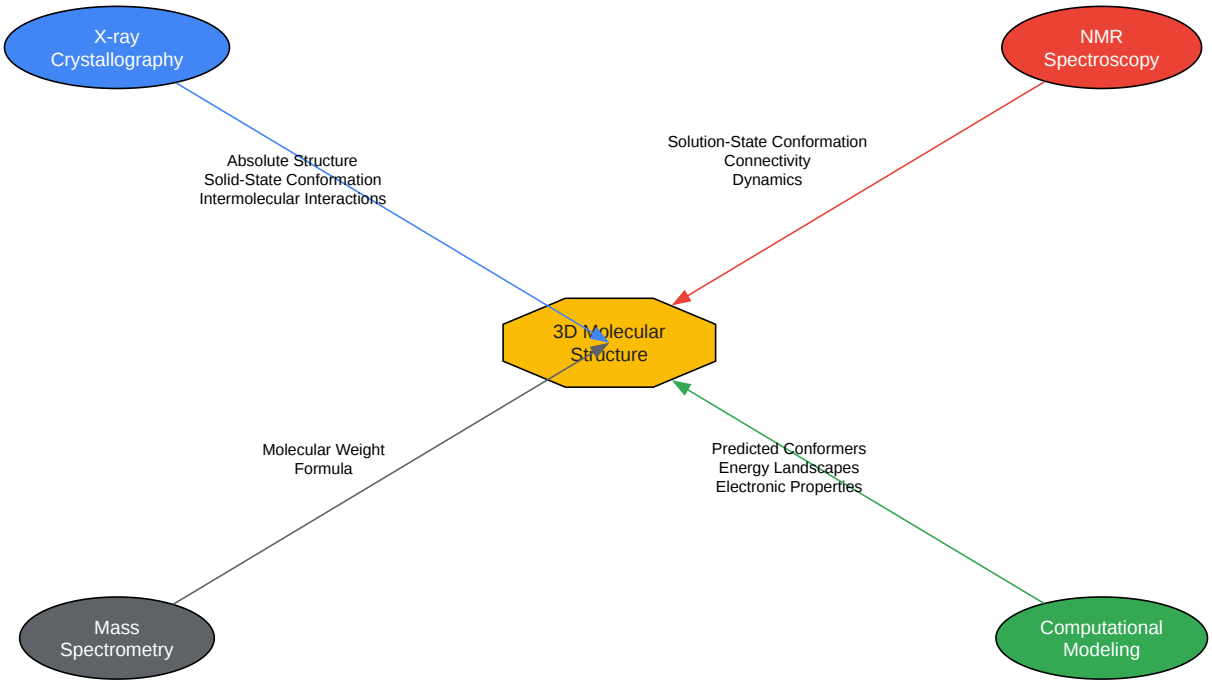

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